

# N-Cyclohexylmaleimide chemical formula and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Cyclohexylmaleimide*

Cat. No.: *B155184*

[Get Quote](#)

## An In-depth Technical Guide to N-Cyclohexylmaleimide

This guide provides an overview of the chemical properties of **N-Cyclohexylmaleimide**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Information

Chemical Formula:  $C_{10}H_{13}NO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

IUPAC Name: 1-cyclohexyl-1H-pyrrole-2,5-dione[\[4\]](#)

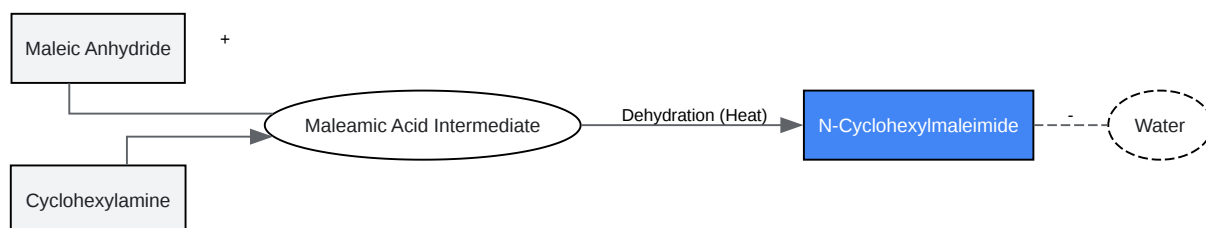
## Physicochemical Data

A summary of key quantitative data for **N-Cyclohexylmaleimide** is presented below for easy reference and comparison.

Property	Value	Source
Molecular Weight	179.22 g/mol	[1][2]
Melting Point	89-91 °C	[1]
Boiling Point	132 °C at 17 mmHg	[1]
Density	1.226 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Water Solubility	260 mg/L at 25 °C	[1]
logP	2.57 at 23 °C	[1]

## Synthesis and Reaction Pathway

The following diagram illustrates a generalized synthetic pathway for **N-Cyclohexylmaleimide**, starting from maleic anhydride and cyclohexylamine. This reaction is a common method for the formation of N-substituted maleimides.



[Click to download full resolution via product page](#)

Caption: Synthesis of **N-Cyclohexylmaleimide** from Maleic Anhydride and Cyclohexylamine.

## Experimental Protocol: General Synthesis of N-Cyclohexylmaleimide

This section details a generalized experimental protocol for the synthesis of **N-Cyclohexylmaleimide**.

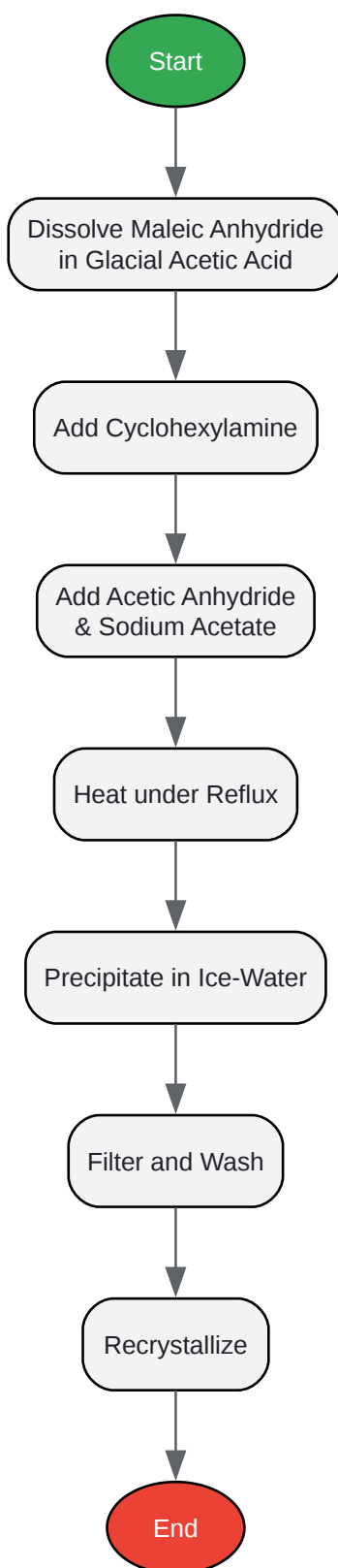
Materials:

- Maleic anhydride
- Cyclohexylamine
- Acetic anhydride
- Sodium acetate
- Diethyl ether
- Glacial acetic acid

Procedure:

- Dissolve maleic anhydride in glacial acetic acid.
- Slowly add cyclohexylamine to the solution while stirring. An exothermic reaction will occur, forming the maleamic acid intermediate.
- To the resulting solution, add acetic anhydride and a catalytic amount of sodium acetate.
- Heat the mixture under reflux for several hours to induce cyclodehydration.
- After cooling, pour the reaction mixture into ice-water to precipitate the crude **N-Cyclohexylmaleimide**.
- Filter the precipitate, wash with cold water, and dry.
- Recrystallize the crude product from a suitable solvent, such as ethanol or a mixture of hexane and ethyl acetate, to obtain pure **N-Cyclohexylmaleimide**.

The workflow for this experimental protocol is visualized below.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1631-25-0 CAS MSDS (N-Cyclohexylmaleimide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. N-cyclohexylmaleimide: IMILEX™-C | Products | NIPPON SHOKUBAI [shokubai.co.jp]
- 4. N-cyclohexylmaleimide - CAS:1631-25-0 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [N-Cyclohexylmaleimide chemical formula and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155184#n-cyclohexylmaleimide-chemical-formula-and-iupac-name]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)